

# Long-Term Stability of PS121912 in DMSO: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the stability of the selective vitamin D receptor (VDR)-coregulator inhibitor, **PS121912**, when stored in dimethyl sulfoxide (DMSO). The following protocols and data are intended to guide researchers in the proper handling and storage of **PS121912** to ensure the integrity and reproducibility of experimental results.

## Introduction

**PS121912** is a promising small molecule inhibitor that modulates the vitamin D receptor, a key player in various cellular processes.[1][2][3] At sub-micromolar concentrations, it acts as a VDR antagonist, while at higher concentrations, it exhibits a VDR-independent antiproliferative effect by activating caspase 3/7, leading to apoptosis.[1][2][3] Given its potential in cancer research, understanding its stability in common laboratory solvents like DMSO is critical for accurate and reliable in vitro and in vivo studies.[1][2][3]

While specific long-term stability data for **PS121912** in DMSO is not extensively published, this document provides recommended protocols for assessing its stability based on established methodologies for small molecules.[4][5][6] The provided data tables are illustrative and represent potential outcomes of such stability studies.

### **Data Presentation**



The following tables summarize hypothetical quantitative data from a long-term stability study of **PS121912** in DMSO under various storage conditions.

Table 1: Stability of PS121912 in Anhydrous DMSO at Different Temperatures

Storage Temperature	Time Point	Concentration (mM)	Purity (%)	Degradants Detected (%)
-80°C	0 months	10	99.8	< 0.2
6 months	10	99.7	< 0.3	
12 months	10	99.6	< 0.4	_
24 months	10	99.5	< 0.5	
-20°C	0 months	10	99.8	< 0.2
6 months	10	99.2	0.8	_
12 months	10	98.5	1.5	
24 months	10	97.1	2.9	
4°C	0 months	10	99.8	< 0.2
1 month	10	97.5	2.5	_
3 months	10	94.2	5.8	_
6 months	10	88.9	11.1	
Room Temperature	0 days	10	99.8	< 0.2
7 days	10	92.1	7.9	
14 days	10	85.3	14.7	

Table 2: Effect of Freeze-Thaw Cycles on PS121912 Stability in DMSO

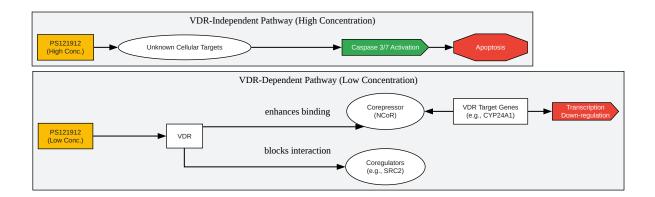


Number of Freeze- Thaw Cycles	Concentration (mM)	Purity (%)	Degradants Detected (%)
0	10	99.8	< 0.2
1	10	99.7	< 0.3
5	10	99.5	0.5
10	10	99.1	0.9
20	10	98.2	1.8

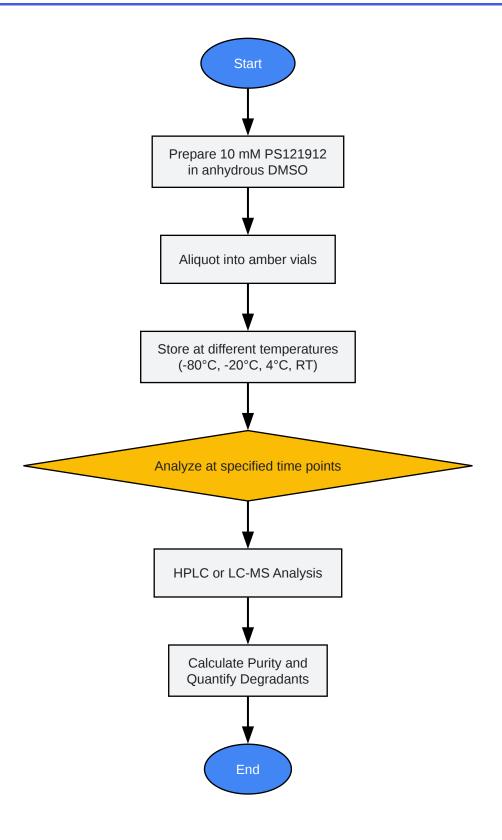
# **Signaling Pathway of PS121912**

**PS121912** modulates the Vitamin D Receptor (VDR) signaling pathway. At lower concentrations, it acts as an antagonist, while at higher concentrations, it can induce apoptosis through a VDR-independent mechanism involving caspase activation.[1][2][3]

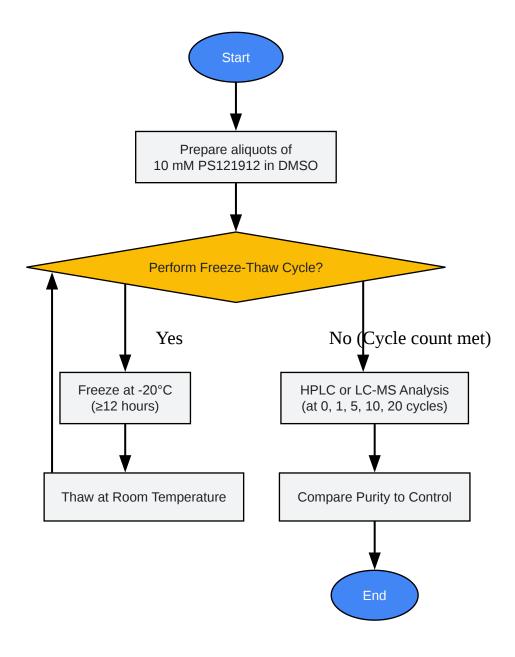












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